

A Comparative Guide to Triisostearin and Triethylhexanoin in Cosmetic Formulations

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Compound of Interest

Compound Name: *Triisostearin*

Cat. No.: *B1596018*

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Introduction

In the landscape of cosmetic formulation, the selection of emollients is a critical determinant of a product's sensory profile, stability, and overall performance. Among the diverse range of available esters, **triisostearin** and triethylhexanoin are two triglycerides that, while structurally similar, impart distinct characteristics to a formulation. This guide provides an objective comparison of their performance, supported by available physicochemical data and standardized experimental protocols, to aid in the informed selection of these emollients for cosmetic and dermatological applications.

Triisostearin, a triester of glycerin and isostearic acid, is recognized for its substantive, cushiony feel and viscosity-enhancing properties.[1][2] In contrast, triethylhexanoin, a triester of glycerin and 2-ethylhexanoic acid, is known for its light, non-greasy texture and excellent spreadability.[3][4] This comparison will delve into their physicochemical differences, sensory attributes, and functional applications, providing a comprehensive overview for the formulation scientist.

Physicochemical Properties

The differing fatty acid side chains of **triisostearin** (isostearic acid) and triethylhexanoin (2-ethylhexanoic acid) give rise to distinct physicochemical properties that influence their behavior in formulations.

Property	Triisostearin	Triethylhexanoin	Data Source(s)
INCI Name	Triisostearin	Triethylhexanoin	[5],[6]
CAS Number	26942-95-0	7360-38-5	[5],[7]
Molecular Formula	C ₅₇ H ₁₁₀ O ₆	C ₂₇ H ₅₀ O ₆	[8],[3]
Molecular Weight (g/mol)	~891.5	~470.7	[8],[9]
Appearance	Colorless to light yellowish, oily liquid/waxy solid	Colorless to pale yellow, transparent oily liquid	[5],
Boiling Point (°C)	806-807 (Predicted)	~499 (Predicted)	[10],[3]
Melting Point (°C)	57-62	~ -73 (Estimated)	[10],
Density (g/cm ³)	~0.905 (at 25°C)	~0.950 (at 25°C)	[5],
Solubility in Water	Insoluble	Insoluble (1.2 x 10 ⁻⁷ g/L at 20°C, Calculated)	[10],[9]
Oxidative Stability	Stable against oxidation	Chemically stable against oxidation and hydrolysis	[2],[4]

Performance Comparison

Sensory Profile

The tactile experience of an emollient is a primary consideration in cosmetic formulation. While direct comparative sensory panel data for **triisostearin** and triethylhexanoin is not readily available in published literature, their general sensory characteristics are well-documented.

Triisostearin is characterized by:

- A rich, substantive skin feel with a noticeable cushion effect.[1]

- Higher viscosity, contributing to a feeling of moisturization and the formation of a protective film.[5][11]
- Good adhesion to the skin, making it suitable for long-wearing formulations and lip products.[2][12]
- The ability to reduce stickiness and provide a non-greasy feel despite its viscosity.[2]

Triethylhexanoin is known for:

- An elegant, light, and non-greasy skin feel with a powdery after-feel.[4]
- Excellent and rapid spreadability, leading to a lighter feel on the skin.[4]
- Reducing stickiness and glossiness in formulations.[3]
- A sensory profile that has been compared to volatile silicones like cyclomethicone.[4]

Spreadability

Spreadability is a measure of how easily an emollient covers a surface. While specific comparative values are not available, the properties of each ingredient suggest a significant difference.

- Triethylhexanoin, with its lower molecular weight and viscosity, is expected to have a high spreadability value, making it ideal for lotions, serums, and other formulations where quick absorption and a light feel are desired.[4]
- **Triisostearin**, being more viscous, will have a lower spreadability value.[2] This makes it more suitable for targeted applications, rich creams, and products where a substantive film is beneficial, such as lipsticks and protective creams.[1][12]

Functional Applications

The distinct properties of these two emollients lend them to different applications within cosmetic and personal care products.

Common applications for **Triisostearin** include:

- Skincare: Used in creams and lotions, particularly for dry skin, to provide a rich texture, enhance viscosity, and form a protective barrier.[5][11]
- Color Cosmetics: Acts as a pigment dispersant and binder in foundations, lipsticks, and lip glosses, contributing to a luxurious texture and glossy appearance.[2][12]
- Lip Care: Its film-forming and cushioning properties make it highly suitable for lip balms and treatments.[1][2]

Common applications for Triethylhexanoin include:

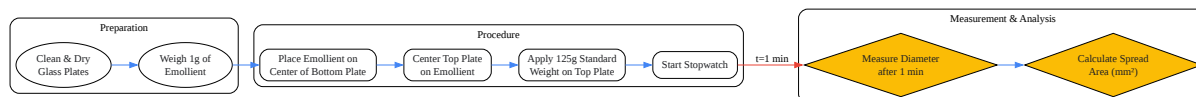
- Skincare: Ideal for facial, body, and baby care products where a light, non-greasy feel is paramount.[4]
- Sun Care: An excellent solvent for organic UV filters, allowing for high SPF formulations without a heavy skin feel.[4]
- Color Cosmetics: Used in liquid foundations, compact powders, and eye pencils to improve the feel of formulations with high powder content.[4]
- Silicone Alternative: Can be used to create a sensory experience similar to that of volatile silicones.[4]

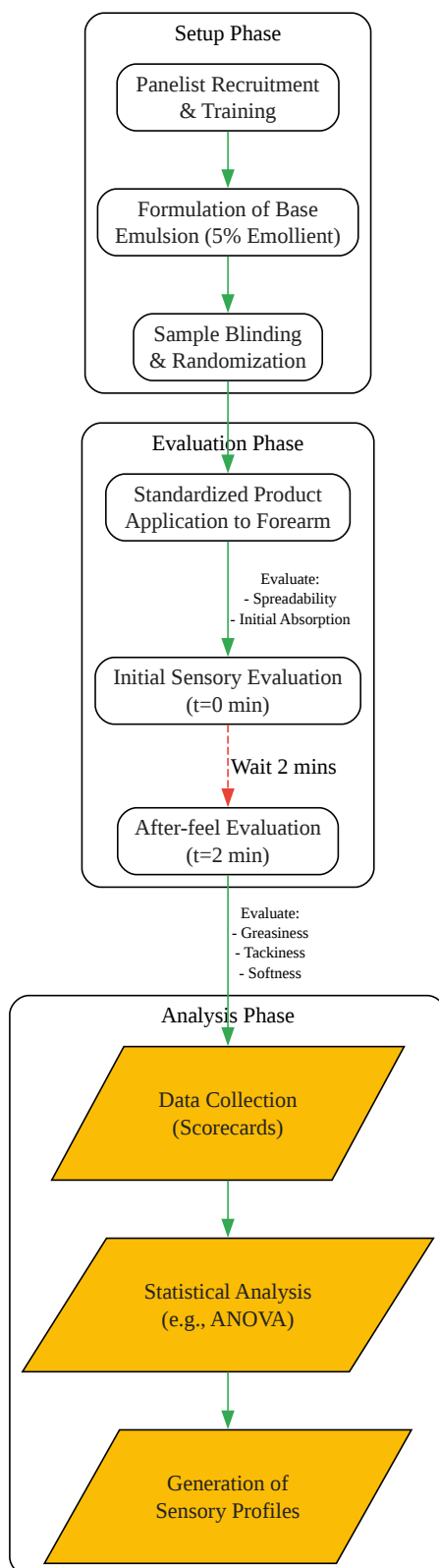
Experimental Protocols

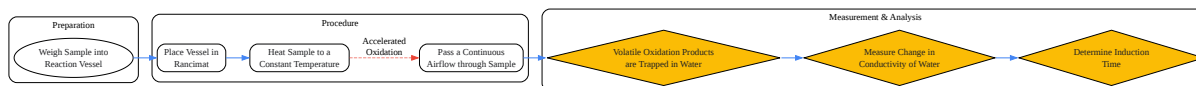
The following are detailed methodologies for key experiments to compare the performance of emollients like **triisostearin** and triethylhexanoin.

Spreadability Assessment by Parallel-Plate Method

This method provides a quantitative measure of an emollient's ability to spread under a constant weight.







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